

2-Bromopropanamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Bromopropanamide

Cat. No.: B1266602

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For Researchers, Scientists, and Drug Development Professionals





This guide provides a comprehensive overview of the safety and handling precautions for **2-Bromopropanamide**. The information is intended for professionals in research and development who may handle this chemical. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification and Physical Properties

Property	Value	Reference
Chemical Name	2-Bromopropanamide	[1]
Synonyms	α -Bromopropanamide, 2-Bromopropionamide	[1]
CAS Number	5875-25-2	[1]
Molecular Formula	C ₃ H ₆ BrNO	[1]
Molecular Weight	151.99 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	123-125 °C	
Solubility	Slightly soluble in Benzene and Chloroform.	[2]

Hazard Identification and Classification

2-Bromopropanamide is classified as a hazardous substance. The following table summarizes its GHS classification.^{[1][3]}

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	 alt text	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	 alt text	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	 alt text	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	3	 alt text	Warning	H335: May cause respiratory irritation

Toxicological Information

Detailed toxicological studies for **2-Bromopropanamide** are not readily available in the public domain. However, based on its GHS classification, it is harmful if swallowed and causes skin, eye, and respiratory irritation.^{[1][3]} A study on a structurally similar compound suggests an acute oral LD50 in rats to be greater than 2000 mg/kg; however, this should be taken as an indication and not a direct toxicological value for **2-Bromopropanamide**.

Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.^[3]

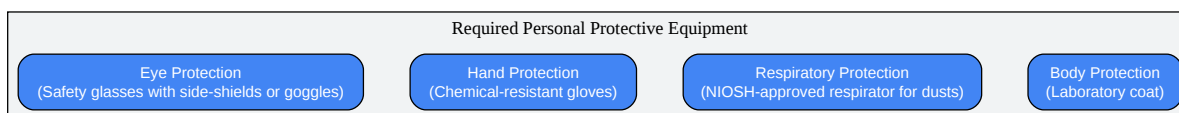
- Avoid contact with skin and eyes.[4]
- Wear appropriate personal protective equipment (PPE).[3]
- Do not eat, drink, or smoke when using this product.[3]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a tightly closed container.[3]
- Store in a cool, dry, and well-ventilated place.
- Keep in an inert atmosphere at room temperature.[2]

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **2-Bromopropanamide**.



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Caption: Recommended PPE for handling **2-Bromopropanamide**.

First Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
[5]

- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[3]

Firefighting and Accidental Release Measures

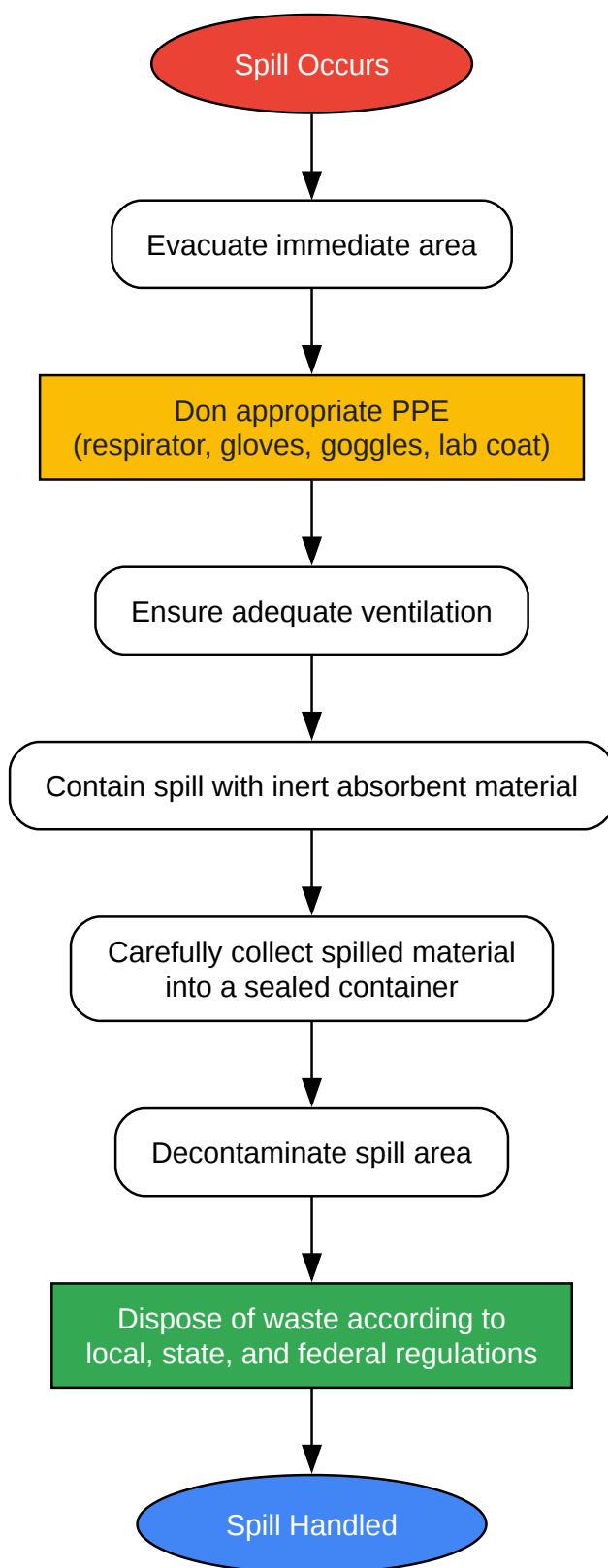
Firefighting:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific hazards arising from the chemical: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and hydrogen bromide gas.[3]
- Special protective equipment for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[3]

Accidental Release:

- Personal precautions: Wear appropriate personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[3]
- Environmental precautions: Do not let product enter drains.
- Methods for cleaning up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

The following diagram illustrates a logical workflow for handling a **2-Bromopropanamide** spill.



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Caption: Workflow for handling a **2-Bromopropanamide** spill.

Experimental Protocols for Safety Assessment

The following are generalized methodologies for key toxicological assessments, based on OECD guidelines. These protocols would be suitable for evaluating the safety of **2-Bromopropanamide**.

Acute Oral Toxicity - Up-and-Down Procedure (UDP) (Based on OECD Guideline 425)

Objective: To determine the acute oral toxicity (LD50) of a substance.

Methodology:

- **Animal Model:** Healthy, young adult female rats are typically used.
- **Housing and Fasting:** Animals are housed in standard conditions and fasted overnight prior to dosing.
- **Dose Administration:** The test substance is administered orally by gavage in a single dose. The initial dose level is selected based on available information, with subsequent dose levels adjusted up or down by a constant factor depending on the outcome of the previous animal.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Model:** Healthy, young adult albino rabbits are used.
- **Preparation:** The fur on the dorsal area of the trunk of the animal is clipped 24 hours before the test.

- **Application:** A small amount (0.5 g of solid or 0.5 mL of liquid) of the test substance is applied to a small area of skin (approx. 6 cm²) and covered with a gauze patch.
- **Exposure:** The patch is left in place for 4 hours.
- **Observation:** After patch removal, the skin is examined for erythema and edema at 1, 24, 48, and 72 hours. The reactions are scored according to a standardized scale.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To determine the potential of a substance to cause eye irritation or corrosion.

Methodology:

- **Animal Model:** Healthy, young adult albino rabbits are used.
- **Application:** A single dose of the test substance (0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.^[5]
- **Observation:** The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis at 1, 24, 48, and 72 hours after application.^{[5][6]} The reactions are scored according to a standardized scale.
- **Washout:** The eye is not washed out after instillation unless a corrosive effect is suspected.^[7]

Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, may decompose to produce carbon oxides, nitrogen oxides, and hydrogen bromide gas.^[3]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Unused product should be disposed of as hazardous waste.

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